

Improving the solubility of 2-Imidazolidone hemihydrate for specific applications

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Compound of Interest

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Technical Support Center: 2-Imidazolidone Hemihydrate Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the solubility of **2-Imidazolidone Hemihydrate** for specific applications.

Frequently Asked Questions (FAQs)

Q1: What is the baseline solubility of **2-Imidazolidone Hemihydrate** in common solvents?

A1: **2-Imidazolidone Hemihydrate** is a polar compound with high solubility in water. Its solubility in common solvents is summarized in the table below. Challenges typically arise when trying to achieve very high concentrations, when using less polar organic solvents, or when working with complex formulation buffers.

Data Presentation: Solubility of 2-Imidazolidone Hemihydrate

Solvent	Type	Solubility (g/L)	Temperature (°C)	Citation
Water	Aqueous	950	20	[1]
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Hot Alcohol (e.g., Ethanol)	Organic	Soluble	~78	[2]
Ethanol	Organic	Soluble	25	[3]
Methanol	Organic	Soluble	25	[3]
Dimethyl Sulfoxide (DMSO)	Organic	Soluble	25	[3]
Chloroform	Organic	Slightly Soluble	25	[2]
Ether	Organic	Difficultly Soluble	25	[2]

Q2: My 2-Imidazolidone Hemihydrate is not dissolving in water as expected. What are the initial troubleshooting steps?

A2: If you are experiencing issues with dissolving **2-Imidazolidone Hemihydrate** in water, consider the following initial steps:

- Verify Material Quality: Ensure the material is pure and is indeed the hemihydrate form. Impurities can significantly impact solubility.
- Check Temperature: Solubility in water is temperature-dependent. Gently warming the solution to 40°C can nearly double the solubility from 950 g/L to 1800 g/L.[\[4\]](#)
- Increase Agitation: Ensure adequate mixing or stirring. Use a magnetic stirrer for a sufficient duration to allow for dissolution.
- Measure pH: The natural pH of a 100 g/L aqueous solution of **2-Imidazolidone Hemihydrate** is between 9 and 11.[\[5\]](#) If your water or buffer is acidic, it may affect solubility.

Q3: How does pH influence the solubility of **2-Imidazolidone Hemihydrate**?

A3: 2-Imidazolidone is a cyclic urea and has a predicted pKa of approximately 14.58, indicating it is a very weak acid.^[6] However, its aqueous solutions are slightly alkaline (pH 9-11).^[5] This suggests that in highly acidic environments, the nitrogen atoms could be protonated, potentially increasing solubility. Conversely, in very high pH environments, solubility might be altered. For most practical purposes between pH 4-9, the molecule is neutral, and pH effects are minimal. If your application involves extreme pH values, a pH-solubility profile study is recommended.

Q4: I need to dissolve **2-Imidazolidone Hemihydrate** in an organic solvent for a synthesis reaction. Which should I choose?

A4: For organic solvents, hot ethanol and DMSO are excellent choices, offering good solubility.^{[2][3]} Methanol is also a suitable solvent.^[3] For non-polar solvents like ether, solubility is very limited.^[2] If your reaction requires a non-polar environment, a solvent screen or the use of a co-solvent system will be necessary.

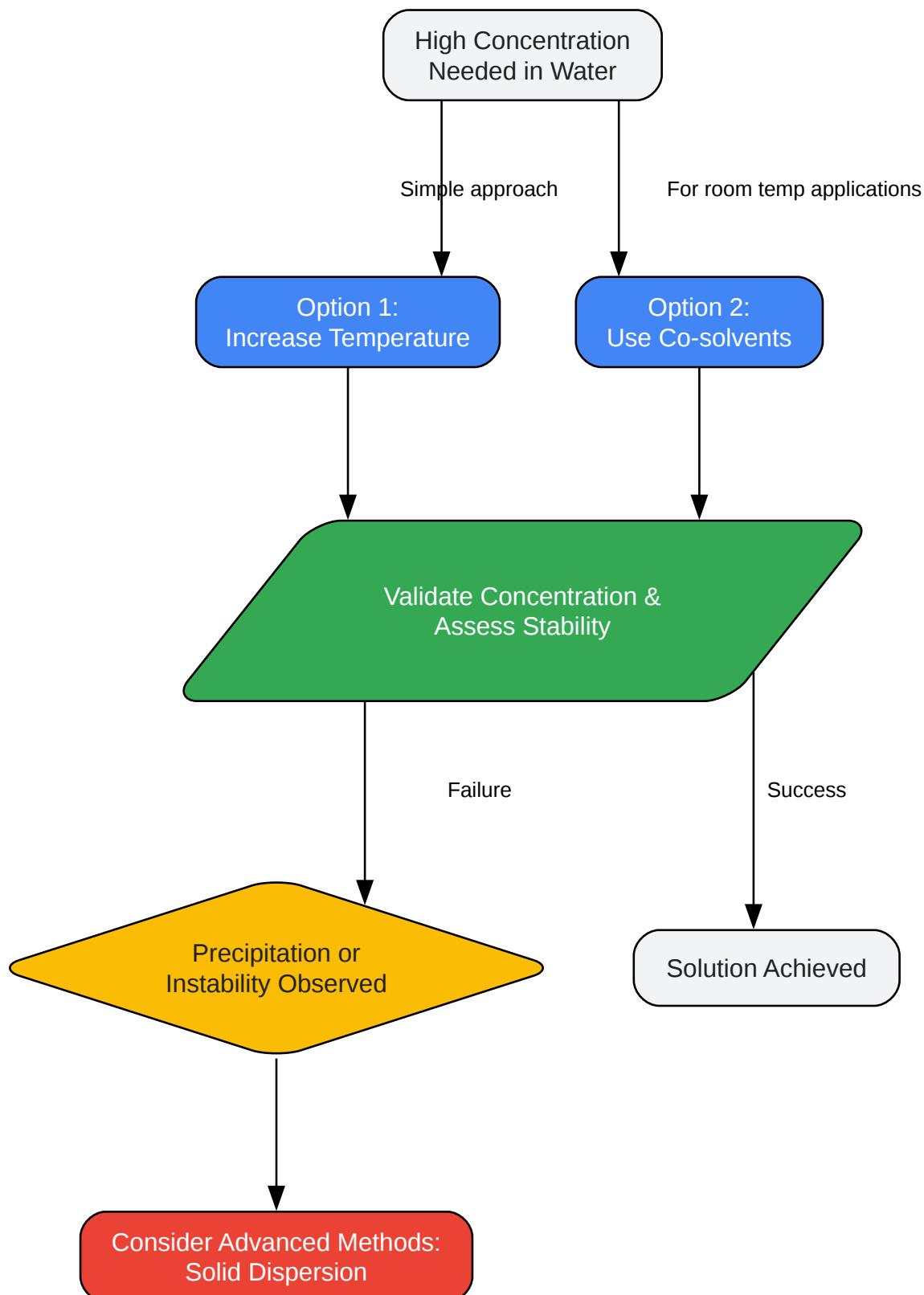
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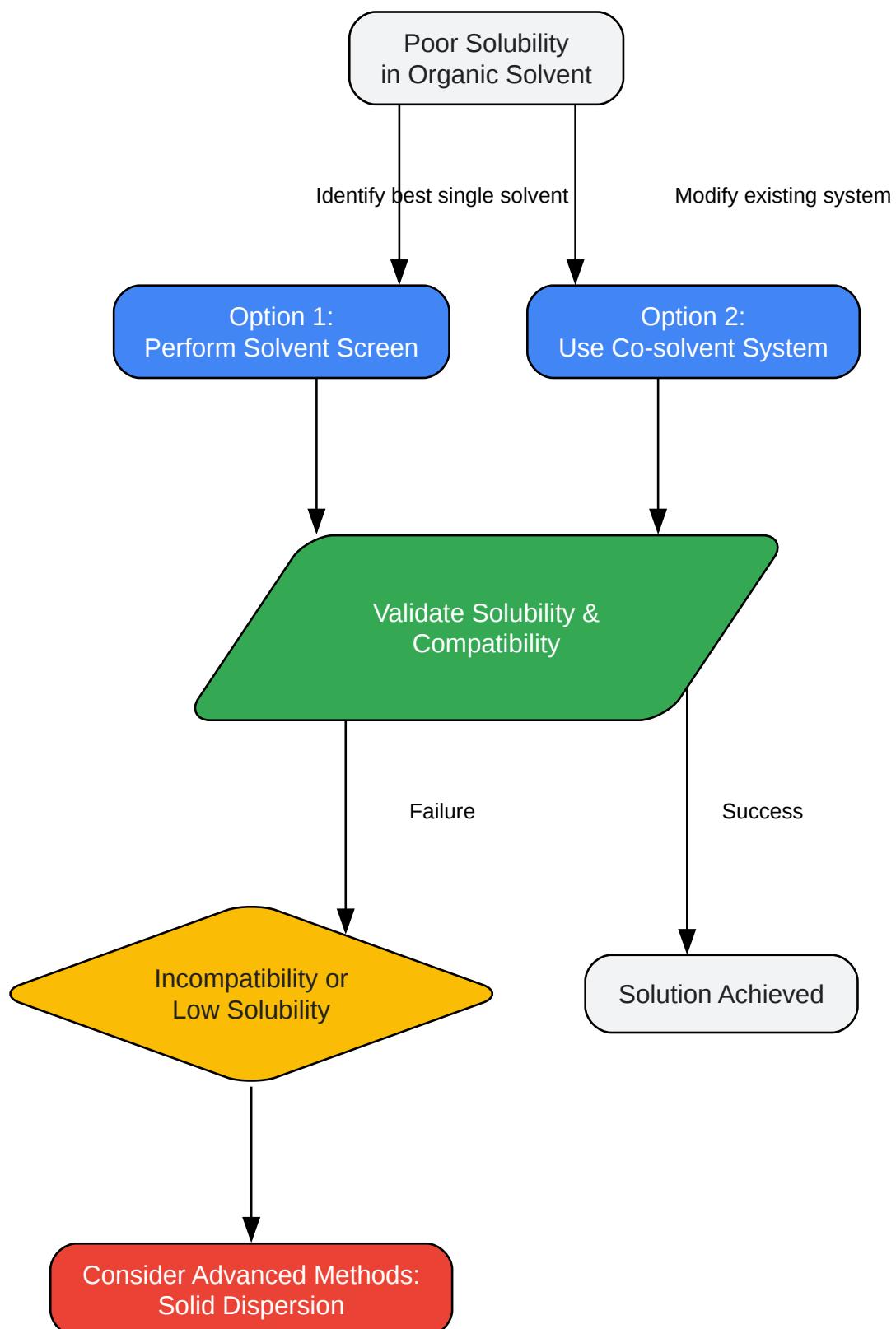
This guide provides structured approaches to address common solubility challenges.

Problem 1: Achieving Concentrations Above Saturation in Aqueous Solutions

You require a concentration higher than 950 g/L in water at room temperature for your formulation or experiment.

Solution Workflow:





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